

Proper Disposal of Clomeprop: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	Clomeprop
CAS No.:	84496-56-0
Cat. No.:	B166949

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For immediate release: This document provides essential guidance on the safe and compliant disposal of **clomeprop**, a herbicide used in agricultural research. Adherence to these procedures is critical for ensuring personnel safety and environmental protection. Researchers, scientists, and drug development professionals must handle and dispose of this chemical in accordance with all applicable federal, state, and local regulations.

Clomeprop is recognized for its potential to cause long-lasting harmful effects to aquatic life.^[1] Improper disposal can lead to environmental contamination and may result in significant penalties.^[2] This guide outlines the necessary steps for the proper management of **clomeprop** waste, from handling unused product to decontaminating empty containers.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **clomeprop**. The SDS provides comprehensive information on hazards, handling, and emergency measures.

Personal Protective Equipment (PPE): All personnel handling **clomeprop** must wear appropriate PPE to prevent exposure. This includes, but is not limited to:

- Chemical-resistant gloves
- Safety goggles or a face shield
- A lab coat or chemical-resistant apron
- Closed-toe shoes

Emergency Procedures: In case of accidental exposure, follow the first-aid measures outlined in the SDS. For spills, contain the material to prevent it from entering drains or waterways and follow your institution's established spill cleanup protocol.

Quantitative Data Summary

The following table summarizes key quantitative and qualitative data for **clomeprop**, providing a quick reference for its physical and hazardous properties.

Property	Value	Source
Chemical Formula	C ₁₆ H ₁₅ Cl ₂ NO ₂	PubChem
Molecular Weight	324.2 g/mol	PubChem
GHS Hazard Statements	H413: May cause long lasting harmful effects to aquatic life	PubChem[1]
Regulatory Status (EU)	Not approved	University of Hertfordshire[3]
Regulatory Framework (USA)	FIFRA, RCRA	US EPA[2][4]

Step-by-Step Disposal Procedures

The disposal of **clomeprop** and its containers must be managed as hazardous waste.[5][6] The Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and the Resource Conservation and Recovery Act (RCRA) are the primary federal laws governing pesticide disposal in the United States.[2]

Management of Unused or Unwanted Clomeprop

- Do Not Dispose in Regular Trash or Drains: Never pour **clomeprop** down the sink, toilet, or any other drain.^[7] Do not dispose of it in the regular trash.
- Follow Label Instructions: The product label is the primary source for specific disposal instructions and is a legally binding document.^{[2][8]}
- Hazardous Waste Collection: Unused or unwanted **clomeprop** must be disposed of as hazardous waste. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor.
- State and Local Regulations: Be aware that state and local regulations may be more stringent than federal requirements.^[8] Your EHS department can provide guidance on local rules. Many states have "Clean Sweep" programs for pesticide disposal.^[4]

Decontamination and Disposal of Empty Containers

Empty pesticide containers are also considered hazardous waste until properly decontaminated.^[9]

- Triple Rinsing: All empty containers must be triple-rinsed.^[9]
 - Step 1: Empty the container into the application equipment and allow it to drain for 30 seconds.
 - Step 2: Fill the container to 20-25% of its capacity with a suitable solvent (e.g., water, as specified on the label or by your EHS department).
 - Step 3: Securely cap the container and shake vigorously for 30 seconds.
 - Step 4: Pour the rinsate into the application equipment or a designated hazardous waste container. Allow the container to drain for 30 seconds.
 - Step 5: Repeat steps 2-4 two more times.
- Rendering the Container Unusable: After triple-rinsing, puncture the container to prevent reuse.

- Disposal of Rinsed Containers: Dispose of the triple-rinsed and punctured container in accordance with your institution's policies and local regulations. Some recycling programs may accept properly decontaminated pesticide containers; check with your local solid waste authority.^[10]

Disposal of Contaminated Materials

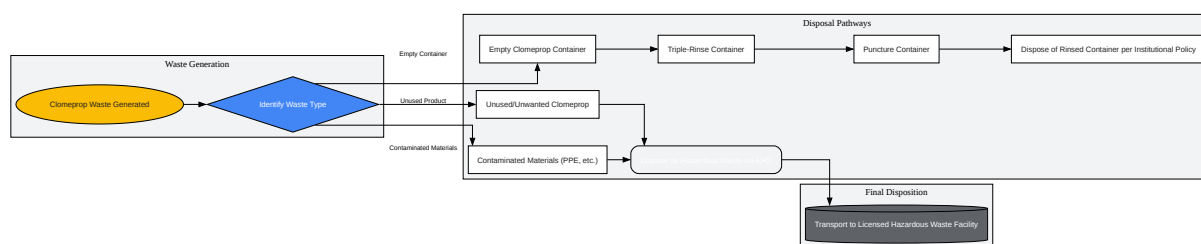
Any materials that have come into contact with **clomeprop**, such as gloves, absorbent pads from spill cleanups, and other contaminated lab supplies, must be disposed of as hazardous waste. Place these materials in a clearly labeled, sealed container and arrange for pickup through your EHS department.

Experimental Protocols

This document provides operational guidance for disposal and does not cite specific experimental protocols. All laboratory work involving **clomeprop** should be conducted under approved protocols that include waste disposal plans.

Clomeprop Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **clomeprop** and its associated waste materials.



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Caption: Decision workflow for the safe disposal of **clomeprop** waste streams.

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